

A Head-to-Head Comparison of Jatropholone B and Jatrophone for Researchers

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Compound of Interest

Compound Name: Jatropholone B

Cat. No.: B3029584

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This guide provides a comprehensive, data-driven comparison of two prominent diterpenes, **Jatropholone B** and Jatrophone, to aid researchers, scientists, and drug development professionals in their investigative endeavors. This document summarizes their biological activities, mechanisms of action, and provides detailed experimental protocols for key assays, facilitating informed decisions for future research and development.

At a Glance: Key Biological Activities

Jatropholone B and Jatrophone, both derived from plants of the *Jatropha* genus, exhibit distinct and compelling biological activities. Jatrophone is primarily recognized for its potent cytotoxic effects against a range of cancer cell lines.^{[1][2]} In contrast, **Jatropholone B** has demonstrated significant gastroprotective effects and has also been investigated for its influence on melanogenesis.^[3]

Quantitative Data Summary

The following tables provide a summary of the available quantitative data for the cytotoxic and gastroprotective activities of **Jatropholone B** and Jatrophone.

Table 1: Cytotoxicity Data (IC50 values)

Compound	Cell Line	IC50 (μM)	Reference Study
Jatrophone	AGS (gastric adenocarcinoma)	2.5	Pertino et al., 2007
HepG2 (hepatocellular carcinoma)	3.2	Sukohar et al., 2017[2]	
WiDr (colon cancer)	8.97	Sukohar et al., 2017[2]	
HeLa (cervical cancer)	5.13	Sukohar et al., 2017[2]	
MCF-7/ADR (doxorubicin-resistant breast cancer)	1.8	Al-Malki et al., 2023	
Jatropholone B	AGS (gastric adenocarcinoma)	Not Toxic	Pertino et al., 2007[3]
Fibroblasts	Not Toxic	Pertino et al., 2007[3]	
Mel-Ab (melanoma)	Slight toxicity at 50 μM	Kim et al., 2025	
HL-60 (leukemia), SK-MES-1 (lung cancer), J82 (bladder carcinoma)	Active (IC50 not specified)	Theoduloz et al., 2009[1]	

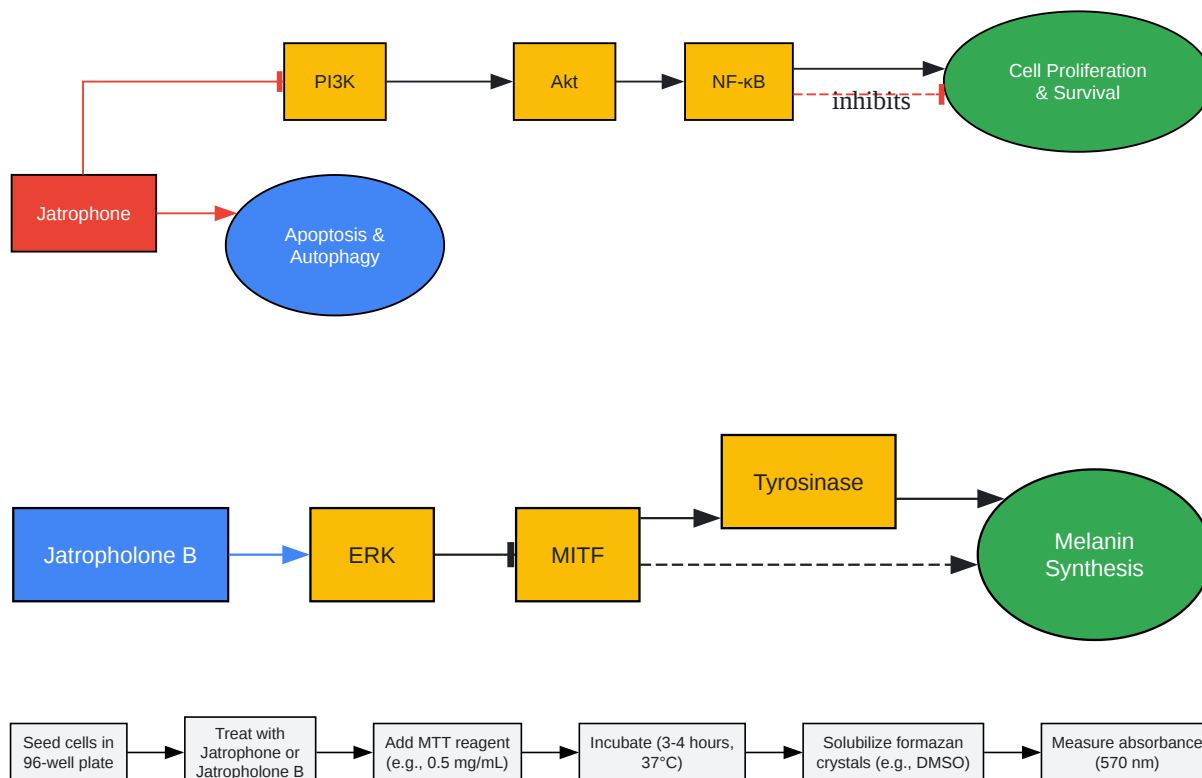
Table 2: Gastroprotective Effect

Compound	Dose	Lesion Reduction (%)	Reference Study
Jatrophone	25 mg/kg	88	Pertino et al., 2007[3]
50 mg/kg	93	Pertino et al., 2007[3]	
100 mg/kg	93	Pertino et al., 2007[3]	
Jatropholone B	6 mg/kg	65	Pertino et al., 2007
25 mg/kg	83	Pertino et al., 2007[3]	
50 mg/kg	91	Pertino et al., 2007[3]	
100 mg/kg	91	Pertino et al., 2007[3]	

Mechanisms of Action

Jatrophone: Targeting the PI3K/Akt/NF-κB Signaling Pathway in Cancer

Jatrophone exerts its potent anticancer effects by inhibiting the PI3K/Akt/NF-κB signaling pathway. This pathway is crucial for tumor cell proliferation, survival, and invasion. By downregulating the key proteins in this cascade, Jatrophone induces both apoptosis and autophagy in cancer cells, including those resistant to conventional chemotherapy drugs like doxorubicin.



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